Part 1: An Introduction to the World of Substituted Bromophenols

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Compound of Interest

Compound Name:	*(3,5-Dibromo-4-methoxyphenyl)methanol*
CAS No.:	*114113-99-4*
Cat. No.:	*B1369304*

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Substituted bromophenols are a class of halogenated phenolic compounds that have garnered significant attention in the scientific community. These molecules, characterized by a phenol ring structure with one or more bromine atoms, exhibit a remarkable range of biological activities.[1] Their unique chemical properties, largely influenced by the number and position of bromine atoms and hydroxyl groups, make them promising candidates for the development of novel therapeutic agents.[2]

The Chemical Tapestry and Structural Diversity of Bromophenols

The core of a bromophenol is a benzene ring bonded to a hydroxyl (-OH) group, with bromine atoms substituting one or more hydrogen atoms on the ring. This substitution not only imparts specific chemical properties but also plays a crucial role in their ecological functions by increasing lipophilicity, which in turn affects their solubility and reactivity.[1] The diversity of these compounds is vast, with different isomeric forms arising from the varied positions of bromine substitution on the phenol ring.[1]

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Nature's Bounty: Marine Algae as a Primary Source

Substituted bromophenols are predominantly found in marine environments, with marine algae being a particularly rich source.[3][4][5][6][7] Red algae, in particular, from genera such as Rhodomela and Symphyocladia, are known to produce a plethora of these compounds.[1][3][8][9] For instance, bis(2,3,6-tribromo-4,5-dihydroxybenzyl) ether (BTDE) is a well-known bromophenol isolated from the red alga Symphyocladia latiuscula.[10] These compounds are also found in other marine organisms like sponges, ascidians, and polychaetes.[3]

The 'How' and 'Why': Biosynthesis and Ecological Significance

The biosynthesis of bromophenols in marine organisms is an intricate process involving enzymes like bromoperoxidases.[3][6] These enzymes catalyze the oxidation of bromide ions from seawater, leading to the bromination of phenolic precursors.[6] The ecological role of these compounds is believed to be primarily in chemical defense, acting as deterrents to herbivores and preventing biofouling.[3][6]

The Quest for Bioactivity: Rationale for Scientific Exploration

The diverse biological activities exhibited by substituted bromophenols, including antioxidant, anticancer, antimicrobial, and enzyme-inhibiting properties, have made them a focal point of drug discovery research.[3][4][5][6][10][11][12][13] The unique structures of these natural products provide a valuable scaffold for the design and synthesis of new drugs with improved efficacy and selectivity.

Part 2: Unveiling the Core Biological Activities and Their Mechanisms

The therapeutic potential of substituted bromophenols lies in their diverse and potent biological activities. This section delves into the key bioactivities, their underlying mechanisms, structure-activity relationships, and the experimental methodologies used for their evaluation.

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Guardians Against Cellular Stress: Antioxidant and Cytoprotective Roles

Many bromophenols exhibit significant antioxidant properties, protecting cells from the damaging effects of oxidative stress.[10][14][15][16][17] Oxidative stress, an imbalance between the production of reactive oxygen species (ROS) and the body's ability to counteract their harmful effects, is implicated in a wide range of chronic diseases.[15]

2.1.1 The Two-Pronged Defense: Radical Scavenging and Nrf2 Activation

The antioxidant activity of bromophenols is primarily attributed to two mechanisms:

- Direct Radical Scavenging: The hydroxyl groups on the phenol ring can donate a hydrogen atom to neutralize free radicals, thus terminating the damaging chain reactions.[10][16] The 1,4-dihydroxy arrangement is considered particularly effective for this activity.[6]
- Nrf2 Pathway Activation: Some bromophenols can activate the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.[10] Under normal conditions, Nrf2 is kept inactive by Keap1. Upon exposure to oxidative stress or certain activators like bromophenols, Nrf2 dissociates from Keap1, translocates to the nucleus, and initiates the transcription of antioxidant and cytoprotective genes.[10]

2.1.2 The Blueprint for Potency: Structure-Activity Relationship (SAR) Insights

The antioxidant capacity of bromophenols is intricately linked to their chemical structure:

- Hydroxyl Groups: The number and position of hydroxyl groups are critical. A higher number of hydroxyl groups generally leads to increased radical scavenging activity.[6][10]
- Bromine Substitution: The presence of bromine atoms can influence the antioxidant activity, although the effect is not always straightforward and can depend on the specific assay and the overall molecular structure.[6][16]

2.1.3 Quantifying the Power: A Summary of Antioxidant Data

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The antioxidant activity of various substituted bromophenols has been quantified using assays such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical scavenging assays.

Compound	Assay	IC50 (μM)	Source
bis(2,3,6-tribromo-4,5-dihydroxybenzyl) ether (BTDE)	DPPH	-	[10]
bis(2,3-dibromo-4,5-dihydroxybenzyl) ether (BDDE)	DPPH	-	[10]
Nitrogen-containing bromophenols	DPPH	5.22 - 23.60	[3]
Synthetic diarylmethanone bromophenols	DPPH	23.10 - 34.65 μg/mL	[3]

2.1.4 In the Lab: A Step-by-Step Protocol for the DPPH Radical Scavenging Assay

This protocol outlines the determination of the radical scavenging activity of a substituted bromophenol using the DPPH assay.

- Preparation of Reagents:
  - Prepare a stock solution of the test bromophenol in a suitable solvent (e.g., methanol or ethanol).
  - Prepare a fresh solution of DPPH in the same solvent to a final concentration of approximately 0.1 mM.
- Assay Procedure:
  - In a 96-well microplate, add a series of dilutions of the test compound.

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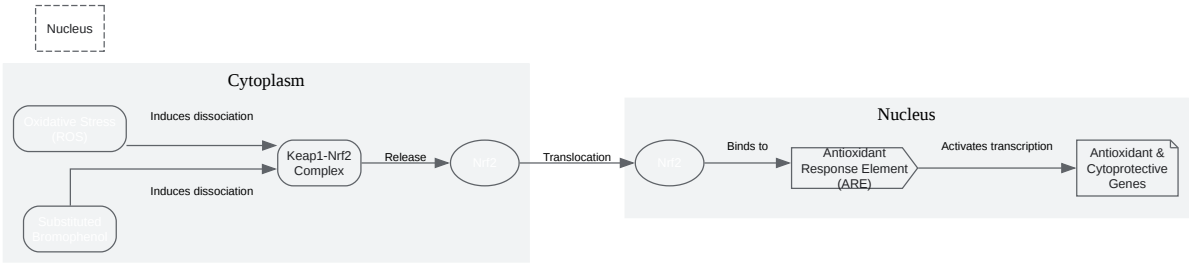
- Add the DPPH solution to each well.
- Include a control well containing only the solvent and the DPPH solution.
- Incubate the plate in the dark at room temperature for 30 minutes.

- Measurement and Calculation:
  - Measure the absorbance of each well at 517 nm using a microplate reader.
  - Calculate the percentage of radical scavenging activity using the following formula: % Scavenging = [(Abs_control - Abs_sample) / Abs_control] * 100
  - Plot the percentage of scavenging activity against the concentration of the test compound to determine the IC50 value (the concentration required to scavenge 50% of the DPPH radicals).

2.1.5 Visualizing the Defense: Nrf2 Signaling Pathway Activation



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Caption: Activation of the Nrf2 signaling pathway by substituted bromophenols.

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The Fight Against Cancer: Unraveling Anticancer Properties

A significant body of research has highlighted the potential of substituted bromophenols as anticancer agents.[3][10][11][12][13][18] These compounds have been shown to inhibit the growth of various cancer cell lines and even suppress tumor growth in vivo.[3][18]

2.2.1 Orchestrating Cell Death: Mechanisms of Anticancer Action

The anticancer effects of bromophenols are mediated through several key mechanisms:

- Induction of Apoptosis: Many bromophenols can trigger programmed cell death, or apoptosis, in cancer cells.[10] This is often achieved through the activation of caspase cascades and the modulation of pro- and anti-apoptotic proteins.
- Cell Cycle Arrest: Some bromophenols can halt the progression of the cell cycle, preventing cancer cells from dividing and proliferating.[18]
- ROS-Mediated Pathways: While acting as antioxidants in normal cells, some bromophenols can paradoxically promote the generation of reactive oxygen species (ROS) in cancer cells, leading to oxidative stress-induced apoptosis.

2.2.2 The Structural Clues to Efficacy: SAR for Anticancer Activity

The anticancer potency of bromophenols is influenced by their structure:

- Bromine Substitution: The number and position of bromine atoms can significantly impact cytotoxicity. In some cases, increased bromination leads to higher anticancer activity.[6][18]
- Hydroxyl Groups: The presence and position of hydroxyl groups are also crucial for anticancer effects.
- Overall Molecular Scaffold: The core structure, such as a diphenylmethane skeleton, can be essential for activity.[18]

2.2.3 A Rogues' Gallery of Cancer Cells: Summary of Cytotoxicity Data

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The cytotoxic effects of various substituted bromophenols have been evaluated against a range of human cancer cell lines.

Compound	Cancer Cell Line	IC50 (μM)	Source
2,5-dibromo-3,4-dihydroxybenzyl n-propyl ether	DLD-1	1.72	[18]
2,5-dibromo-3,4-dihydroxybenzyl n-propyl ether	HCT-116	0.08	[18]
Bromophenol derivatives with indolin-2-one moiety	A549, Bel7402, HepG2, HeLa, HCT-116	Varies	[19]
3-bromo-4,5-dihydroxy benzoic acid methyl ester	KB, Bel-7402, A549	12.5 - 40.1	[18]

2.2.4 A Practical Guide: The MTT Assay for Determining Cytotoxicity

The MTT [3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide] assay is a colorimetric method for assessing cell viability.

- Cell Culture and Seeding:
  - Culture the desired cancer cell line in appropriate media and conditions.
  - Seed the cells into a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treatment with Bromophenols:
  - Prepare a series of dilutions of the test bromophenol in culture media.
  - Remove the old media from the cells and add the media containing the test compound.

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- Include control wells with media only (blank) and cells with media but no compound (negative control).
- Incubate the plate for a specified period (e.g., 24, 48, or 72 hours).

- MTT Addition and Incubation:
  - Add MTT solution to each well and incubate for 2-4 hours, allowing viable cells to reduce the yellow MTT to purple formazan crystals.
- Formazan Solubilization and Measurement:
  - Remove the MTT solution and add a solubilizing agent (e.g., DMSO or isopropanol) to dissolve the formazan crystals.
  - Measure the absorbance of each well at a wavelength of 570 nm.
- Data Analysis:
  - Calculate the percentage of cell viability relative to the negative control.
  - Plot the percentage of viability against the concentration of the bromophenol to determine the IC50 value.

2.2.5 Mapping the Pathways to Demise: Apoptotic Mechanisms

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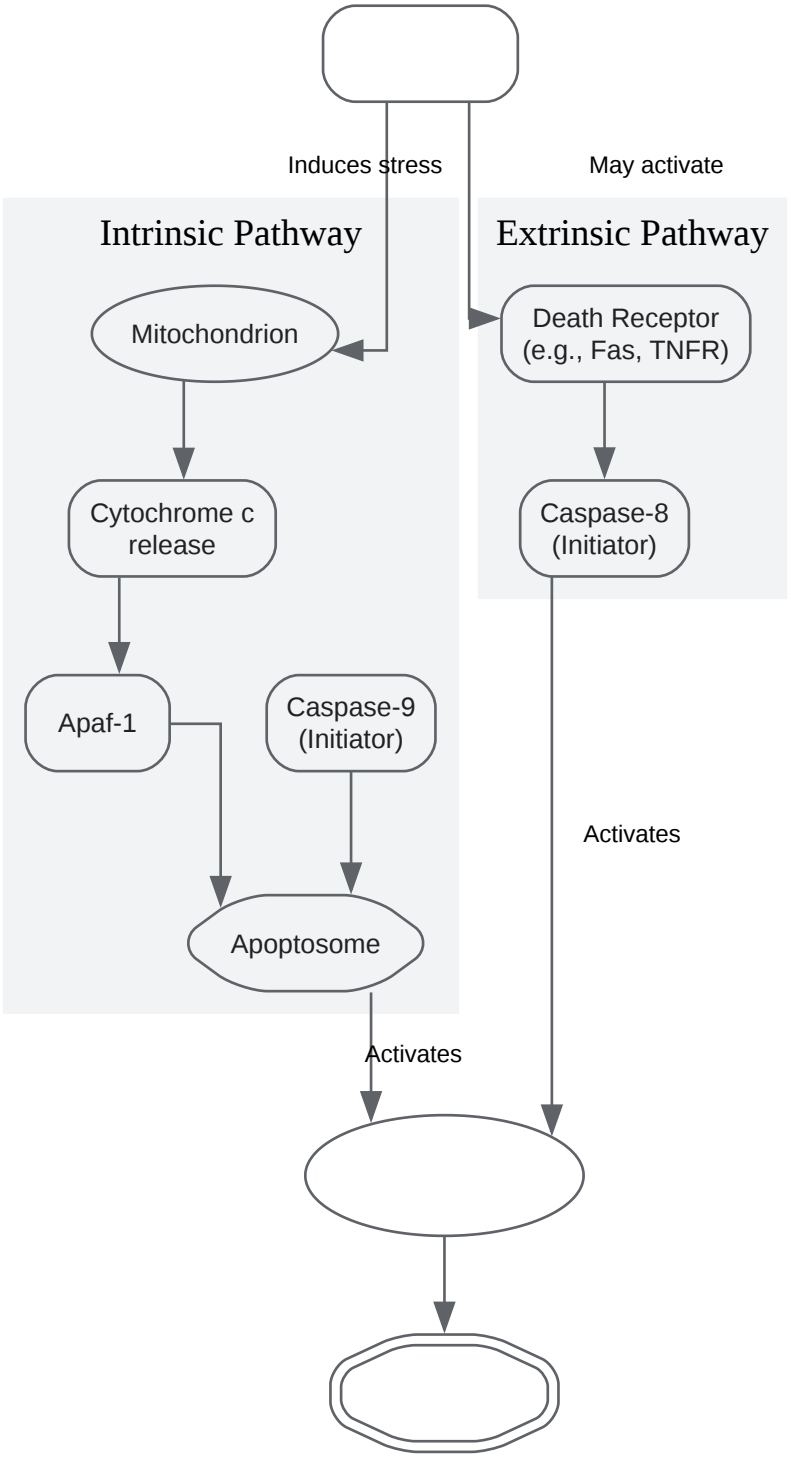

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Caption: Intrinsic and extrinsic apoptotic pathways induced by substituted bromophenols.

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Combating Microbes: Antimicrobial and Antibiofilm Potential

Substituted bromophenols have demonstrated significant activity against a broad spectrum of microorganisms, including Gram-positive and Gram-negative bacteria, as well as fungi.[6][8][9][20] This makes them attractive candidates for the development of new antimicrobial agents, especially in the face of rising antibiotic resistance.

2.3.1 A Wide Net: Spectrum of Antimicrobial Activity

The antimicrobial effects of bromophenols have been observed against various pathogens. For instance, some synthetic bromophenols have shown potent antibacterial effects against Staphylococcus aureus, Bacillus subtilis, and Micrococcus luteus.[20] Certain natural bromophenols have also been found to be active against Candida albicans and Aspergillus fumigatus.[20]

2.3.2 Beyond Killing: Disrupting Biofilms and Communication

In addition to direct antimicrobial activity, some bromophenols can interfere with bacterial virulence factors:

- Inhibition of Biofilm Formation: Biofilms are structured communities of bacteria that are notoriously resistant to antibiotics. Some bromophenols can inhibit the formation of these protective biofilms, rendering the bacteria more susceptible to treatment.[8][9]
- Quorum Sensing Inhibition: Quorum sensing is a system of cell-to-cell communication that bacteria use to coordinate group behaviors, including virulence. Certain brominated compounds can disrupt these signaling pathways.[8][9]

2.3.3 The Structural Formula for Antimicrobial Success: SAR Insights

The antimicrobial activity of bromophenols is influenced by their chemical features:

- Bromination: The degree and position of bromine substitution are often critical for antimicrobial potency.[18]
- Core Structure: The underlying molecular scaffold, such as a diphenylmethane structure, can be essential for activity.[20]

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2.3.4 Measuring the Minimum: A Summary of Antimicrobial Data

The minimum inhibitory concentration (MIC) is a key measure of antimicrobial activity.

Compound	Microorganism	MIC (µg/mL)	Source
bis(2,3-dibromo-4,5-dihydroxybenzyl)ether	Staphylococcus epidermidis	35	[8]
Other bromophenols from Rhodomela confervoides	Staphylococcus epidermidis	70-140	[8]
bis(2,3-dibromo-4,5-dihydroxybenzyl) ether	Various bacteria	< 70	[21]

2.3.5 A Standardized Approach: Broth Microdilution for MIC Determination

The broth microdilution method is a standard technique for determining the MIC of an antimicrobial agent.

- Preparation of Inoculum:
  - Grow the test microorganism in a suitable broth medium to a standardized cell density (e.g., using a McFarland standard).
- Preparation of Serial Dilutions:
  - In a 96-well microplate, prepare a two-fold serial dilution of the test bromophenol in the broth medium.
- Inoculation and Incubation:
  - Add the standardized microbial inoculum to each well.
  - Include a positive control (broth and inoculum, no compound) and a negative control (broth only).

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- Incubate the plate under appropriate conditions (e.g., temperature, time).

- Determination of MIC:
  - After incubation, visually inspect the wells for microbial growth (turbidity).
  - The MIC is the lowest concentration of the bromophenol that completely inhibits visible growth.

2.3.6 A Visual Workflow: Assessing Antibiofilm Activity

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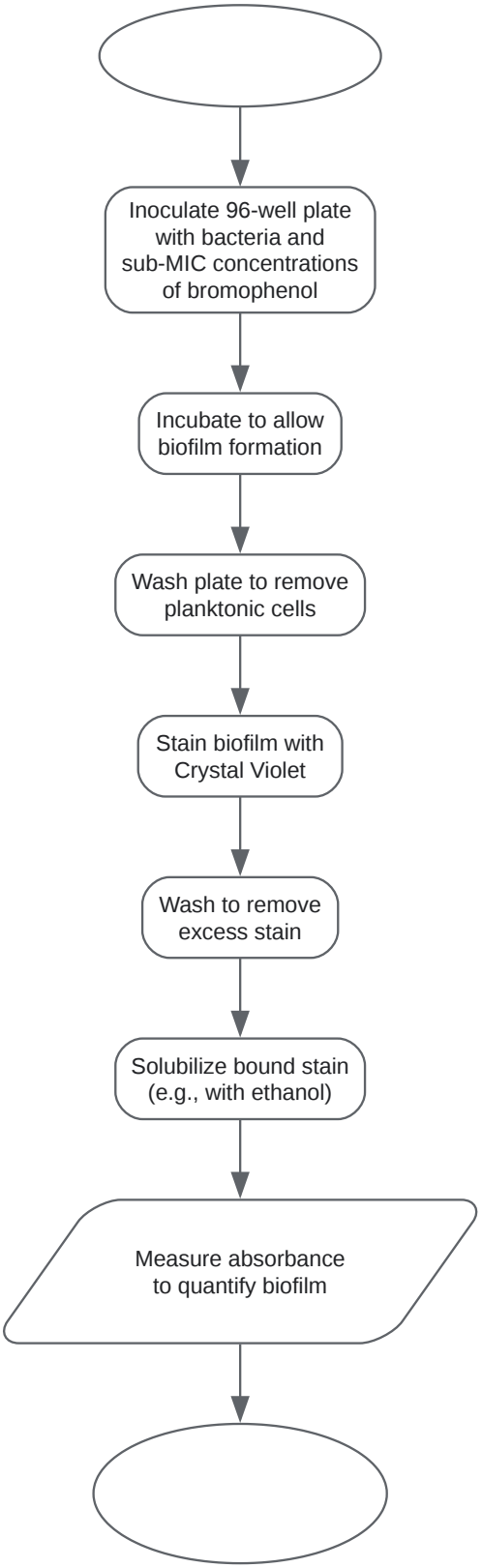

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Caption: Experimental workflow for assessing the antibiofilm activity of substituted bromophenols.

Modulating Biological Processes: The Role of Enzyme Inhibition

Substituted bromophenols have emerged as potent inhibitors of various enzymes, highlighting their potential for treating a range of diseases.[22][23][24][25][26][27]

2.4.1 A Diverse Range of Targets: Key Enzymes Inhibited by Bromophenols

- Protein Tyrosine Phosphatase 1B (PTP1B): Inhibition of PTP1B is a promising strategy for the treatment of type 2 diabetes and obesity.[2][27]
- α-Glucosidase: This enzyme is involved in carbohydrate digestion, and its inhibition can help control blood sugar levels in diabetic patients.[2][18]
- Cholinesterases (AChE and BChE): Inhibition of these enzymes is a key therapeutic approach for Alzheimer's disease.[22][23][25][26]
- Carbonic Anhydrases (CA): These enzymes are involved in various physiological processes, and their inhibition has therapeutic applications in conditions like glaucoma and epilepsy.[22][25][26]

2.4.2 From Bench to Bedside: Therapeutic Implications

The enzyme-inhibiting properties of bromophenols open up several therapeutic avenues:

- Anti-diabetic: By inhibiting PTP1B and α-glucosidase, bromophenols can help regulate glucose metabolism.[2][18][27]
- Anti-Alzheimer's: Inhibition of cholinesterases can improve cognitive function in patients with Alzheimer's disease.[22][23]
- Other Potential Applications: The inhibition of carbonic anhydrases suggests potential uses in treating glaucoma, epilepsy, and other conditions.[22][25][26]

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2.4.3 The Structural Determinants of Inhibition: SAR Insights

The enzyme inhibitory activity of bromophenols is highly dependent on their structure:

- Bromination and Hydroxylation: The number and position of bromine atoms and hydroxyl groups are critical for binding to the active site of the target enzyme.[27]
- Dimeric vs. Monomeric Structures: In some cases, dimeric bromophenols exhibit stronger inhibitory effects than their monomeric counterparts.[19]

2.4.4 A Numbers Game: Summary of Enzyme Inhibition Data

The inhibitory potency of bromophenols is typically expressed as IC50 or Ki values.

Compound	Enzyme	IC50/Ki	Source
Highly brominated compound 4g	PTP1B	IC50 = 0.68 µM	[27]
Bromophenol 4e	PTP1B	IC50 = 2.42 µM	[27]
Novel synthesized bromophenols	hCA I	Ki = 2.53 - 25.67 nM	[26]
Novel synthesized bromophenols	hCA II	Ki = 1.63 - 15.05 nM	[26]
Novel synthesized bromophenols	AChE	Ki = 6.54 - 24.86 nM	[26]

2.4.5 A Closer Look: In Vitro PTP1B Inhibition Assay

This protocol describes a typical in vitro assay for measuring the inhibition of PTP1B.

- Reagents and Buffers:
  - Recombinant human PTP1B enzyme.
  - p-Nitrophenyl phosphate (pNPP) as a substrate.
  - Assay buffer (e.g., Tris-HCl with DTT and EDTA).

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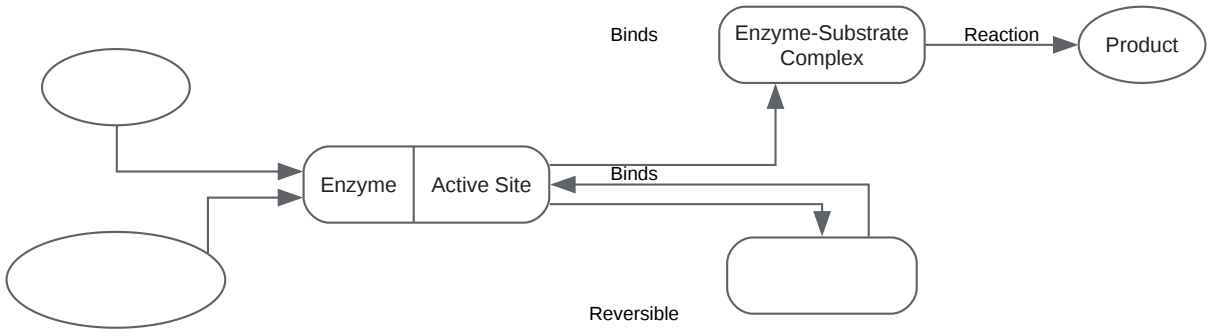
- Assay Procedure:
  - In a 96-well plate, add the assay buffer, the test bromophenol at various concentrations, and the PTP1B enzyme.
  - Pre-incubate the mixture to allow the inhibitor to bind to the enzyme.
  - Initiate the reaction by adding the pNPP substrate.
  - Incubate at a controlled temperature (e.g., 37°C).
- Measurement and Analysis:
  - The enzymatic reaction produces p-nitrophenol, which is yellow and can be measured spectrophotometrically at 405 nm.
  - Measure the absorbance at different time points to determine the reaction rate.
  - Calculate the percentage of inhibition for each concentration of the bromophenol.
  - Determine the IC50 value by plotting the percentage of inhibition against the inhibitor concentration.

2.4.6 The Tug-of-War: A General Mechanism of Competitive Enzyme Inhibition



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